Comprehensive Structural Elucidation: 5-Chloro-1-phenyl-3-(trifluoromethyl)-1H-pyrazole

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Compound of Interest

Compound Name:	*5-Chloro-1-phenyl-3-(trifluoromethyl)-1H-pyrazole*
CAS No.:	*1076197-51-7*
Cat. No.:	*B1438894*

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Executive Summary

Target Molecule: **5-Chloro-1-phenyl-3-(trifluoromethyl)-1H-pyrazole** Molecular Formula:

Core Challenge: Unambiguous differentiation between the 3-trifluoromethyl/5-chloro regioisomer (Target) and the 5-trifluoromethyl/3-chloro congener.

This guide outlines a self-validating analytical workflow. While Mass Spectrometry (MS) confirms the elemental composition, it fails to distinguish regioisomers. The definitive structural assignment relies on Heteronuclear Overhauser Effect Spectroscopy (HOESY) and

C-NMR

F-coupling analysis, validating that the trifluoromethyl group resides at the C3 position, distal to the N1-phenyl ring.

Synthetic Origins & Isomeric Ambiguity

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To understand the characterization challenge, one must analyze the synthetic pathway. The molecule is typically generated via the cyclization of phenylhydrazine with ethyl 4,4,4-trifluoroacetoacetate, followed by chlorination.

The Regiochemistry Bifurcation

The initial condensation determines the scaffold's identity. The hydrazine nitrogen (

) can attack either the ketone (C3) or the ester (C1) of the

-keto ester.

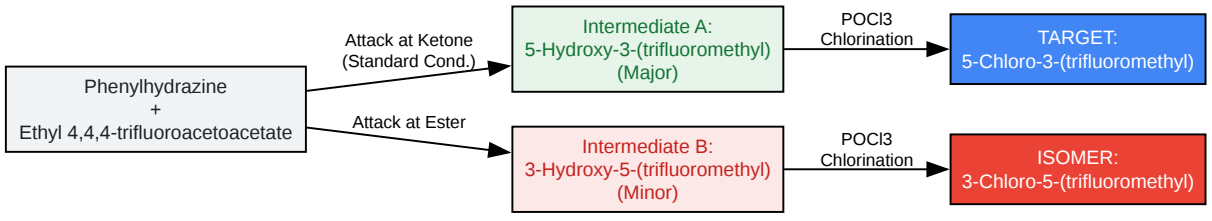
- Pathway A (Thermodynamic Control): Initial attack on the ketone yields the 5-hydroxy-3-(trifluoromethyl) intermediate. Subsequent chlorination (

) yields the target: 5-Chloro-3-CF

  .
- Pathway B (Kinetic/Acidic Control): Attack on the ester yields the 3-hydroxy-5-(trifluoromethyl) intermediate. Chlorination yields the impurity: 3-Chloro-5-CF

  .

The elucidation protocol below is designed to confirm Pathway A was successful.



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Figure 1: Synthetic bifurcation leading to the target molecule and its critical regioisomer.

Spectroscopic Characterization Strategy

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Mass Spectrometry (MS)

- Method: GC-MS or LC-MS (ESI+).
- Diagnostic Signal: The molecular ion

  .
- Isotope Pattern: The presence of a single Chlorine atom imparts a distinct 3:1 ratio between the

  and

  peaks (

  vs

).
- Limitation: Both regioisomers have identical masses and fragmentation patterns are often indistinguishable. MS is necessary but insufficient.

Nuclear Magnetic Resonance (NMR)

This is the primary tool for elucidation. We utilize the scalar coupling of Fluorine (

) to Carbon (

) and the spatial proximity of the

group to the Phenyl ring.

Protocol A:

H NMR (Proton)

- Solvent:

  or

  .

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- Phenyl Region (7.4 – 7.6 ppm): A multiplet integrating to 5 protons.
- Pyrazole H4 (6.9 – 7.1 ppm): A sharp singlet.
  - Causality: The H4 proton is isolated. It has no vicinal neighbors on the pyrazole ring (C3 has

    , C5 has Cl).

Protocol B:

C NMR (Carbon)

The

spectrum is definitive due to

coupling. The

group splits attached and neighboring carbons into quartets.

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Carbon Position	Chemical Shift ( )	Splitting Pattern	Coupling Constant ( )	Assignment Logic
	~119 ppm	Quartet	Hz	Direct attachment to 3 Fluorines.
C3 (Ipso)	~142 ppm	Quartet	Hz	Direct neighbor to .
C4	~108 ppm	Quartet	Hz	Two bonds away from .
C5 (C-Cl)	~128 ppm	Singlet	-	Too far for significant F-coupling.
Phenyl (Ipso)	~138 ppm	Singlet	-	Attached to N1.

Critical Differentiator:

- In the Target (3-), the C5 carbon (attached to Cl) appears as a singlet.
- In the Isomer (5-), the C5 carbon (attached to) would appear as a quartet (Hz).

Protocol C:

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F -

H HOESY (The "Smoking Gun")

Heteronuclear Overhauser Effect Spectroscopy (HOESY) measures through-space interactions between

and

.

- Hypothesis:
  - Isomer (5-

    ): The

    group at position 5 is sterically crowded against the N1-Phenyl ring. Expectation: Strong NOE signal between

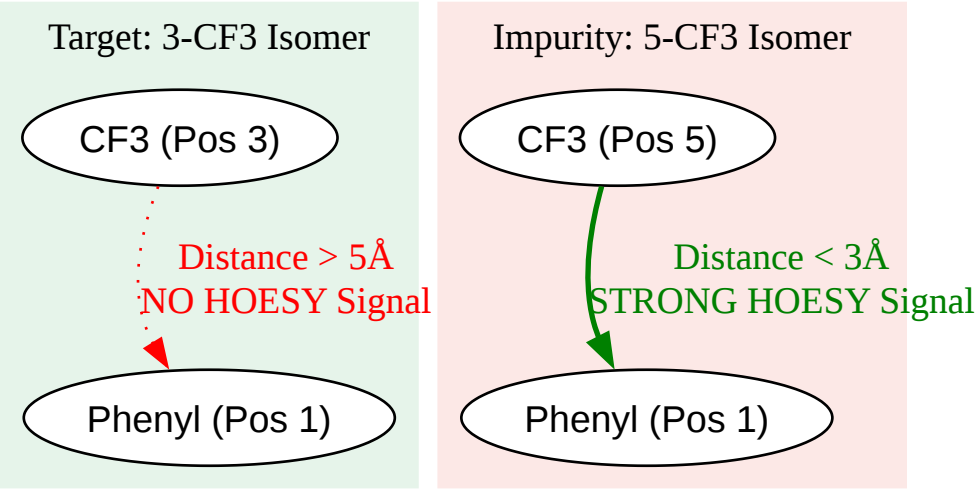
    and Phenyl-ortho protons.
  - Target (3-

    ): The

    group is distal to the Phenyl ring. Expectation: NO significant NOE signal to Phenyl protons.
- Result: The absence of NOE correlation between the

  signal (-62 ppm) and the Phenyl protons confirms the 3-trifluoromethyl regiochemistry.

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Figure 2: Spatial logic for HOESY experiments. The target molecule lacks the proximity required for an NOE signal.

Experimental Protocols

Synthesis of Analytical Standard

- Cyclization: Reflux Phenylhydrazine (1.0 eq) and Ethyl 4,4,4-trifluoroacetoacetate (1.0 eq) in Ethanol for 4 hours. Evaporate solvent.[1]
- Purification: Recrystallize the resulting solid (5-hydroxy-3-trifluoromethyl-1-phenylpyrazole) from hexanes/ethyl acetate.
- Chlorination: Dissolve the solid in

  (excess). Heat to 100°C for 3 hours. Quench on ice. Extract with DCM.
- Validation: Verify melting point (approx 35-38°C) and GC-MS purity >98%.

NMR Sample Preparation

- Mass: Dissolve 10-15 mg of the sample.
- Solvent: 0.6 mL

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(ensure acidity is neutralized to prevent peak broadening).

- Tube: Standard 5mm NMR tube.
- Acquisition:
  - Run standard 1H (16 scans).
  - Run 13C with proton decoupling (1024+ scans for clear quartets).
  - Run 19F (non-decoupled) to confirm chemical shift (-62.5 ppm).

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